

Commercial Suppliers and Technical Guide for 2,5-Dibromofuran

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **2,5-Dibromofuran**, a key building block in organic synthesis. It includes a summary of suppliers, their product specifications, and detailed experimental protocols for its synthesis and quality control.

Commercial Availability

2,5-Dibromofuran is available from a range of chemical suppliers. The purity and price can vary, and for larger quantities, a direct inquiry is often necessary. Below is a summary of some commercial suppliers.



Supplier	Product Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	CDS000239	Not specified	250 mg	\$77.90 - \$154.00
Amerigo Scientific	CBB1120922	Not specified	250 mg	Inquiry
AChemBlock	V144139	95%	Inquiry	Inquiry
Santa Cruz Biotechnology	sc-254023	Not specified	Inquiry	Inquiry
Sunway Pharm Ltd	CB18441	Not specified	Inquiry	Inquiry
ChemicalBook	CB1844139	97%	Inquiry	Inquiry
Enamine	ENA517163159	95%	Inquiry	Inquiry

Experimental Protocols

A common and efficient method for the synthesis of **2,5-Dibromofuran** is the direct bromination of furan.[1] The following protocols for synthesis and quality control are based on established chemical literature.

Synthesis of 2,5-Dibromofuran via Direct Bromination of Furan[1][2]

Principle: Furan reacts with two molar equivalents of bromine in N,N-dimethylformamide (DMF) to yield **2,5-Dibromofuran**.[2] Furan is an electron-rich heterocycle and readily undergoes electrophilic substitution.[3] The reaction is typically carried out at low temperatures to control its exothermicity and minimize the formation of polybrominated byproducts.

Materials:

- Furan
- Bromine



- N,N-dimethylformamide (DMF)
- Sodium bicarbonate (aqueous solution)
- Brine
- Anhydrous magnesium sulfate
- · Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- · Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve furan (1.0 equivalent) in N,N-dimethylformamide (DMF).
- Cool the solution to 0°C using an ice bath.
- Slowly add a solution of bromine (2.0 equivalents) in DMF to the cooled furan solution via the dropping funnel, maintaining the temperature at or below 5°C.
- After the addition is complete, allow the reaction mixture to stir at 0°C for an additional hour.
- Quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate until the evolution of gas ceases.
- Transfer the mixture to a separatory funnel and extract with a suitable organic solvent (e.g., diethyl ether or dichloromethane).



- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude 2,5-Dibromofuran.
- The crude product can be purified by vacuum distillation.

Common Impurities: The direct bromination of furan can lead to the formation of monobrominated furan (2-bromofuran) if the stoichiometry of bromine is insufficient, or tri- and tetrabrominated furans if an excess of bromine is used.[4] Residual starting material (furan) may also be present.

Quality Control of 2,5-Dibromofuran

1. Nuclear Magnetic Resonance (NMR) Spectroscopy[5]

Principle: ¹H and ¹³C NMR spectroscopy are powerful tools for the structural elucidation and purity assessment of **2,5-Dibromofuran**. The chemical shifts and coupling constants of the protons on the furan ring are characteristic of the substitution pattern.

Sample Preparation:

- Dissolve 5-10 mg of the **2,5-Dibromofuran** sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts.

¹H NMR Data Acquisition Parameters (example):

Spectrometer: 400 MHz

Pulse Sequence: Standard ¹H acquisition

Number of Scans: 16

Relaxation Delay: 2 seconds

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· Acquisition Time: 2-3 seconds

Expected ¹H NMR Spectrum: The spectrum is expected to show a singlet for the two equivalent protons at the 3- and 4-positions of the furan ring. The exact chemical shift will depend on the solvent used but is typically in the aromatic region.

¹³C NMR Data Acquisition Parameters (example):

• Spectrometer: 100 MHz

Pulse Sequence: Proton-decoupled ¹³C acquisition

Number of Scans: 1024 or more, depending on sample concentration

Relaxation Delay: 2 seconds

Expected ¹³C NMR Spectrum: The spectrum should show two distinct signals corresponding to the carbon atoms of the furan ring.

2. Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS is a highly sensitive technique for separating and identifying volatile and semi-volatile compounds. It can be used to determine the purity of **2,5-Dibromofuran** and identify any impurities.

Sample Preparation:

 Prepare a dilute solution of the 2,5-Dibromofuran sample in a volatile organic solvent such as dichloromethane or hexane.

GC-MS Parameters (example):

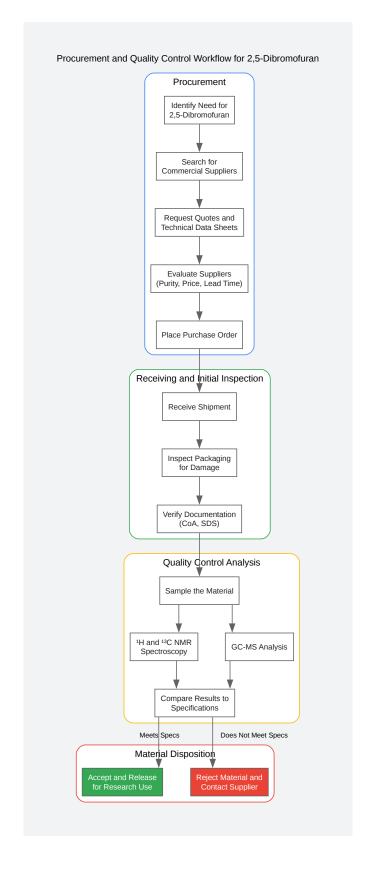
- Gas Chromatograph: Equipped with a capillary column suitable for the analysis of halogenated organic compounds (e.g., a non-polar or medium-polarity column).
- Injector: Split/splitless injector, operated in split mode.



- Oven Temperature Program: A temperature gradient program should be used to ensure good separation of the analyte from any potential impurities. A typical program might start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 250°C).
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Operated in electron ionization (EI) mode.
- Scan Range: A mass range of m/z 50-300 is typically sufficient to detect the molecular ion of
 2,5-Dibromofuran (m/z 226) and its fragmentation pattern.

Visualizations Procurement and Quality Control Workflow



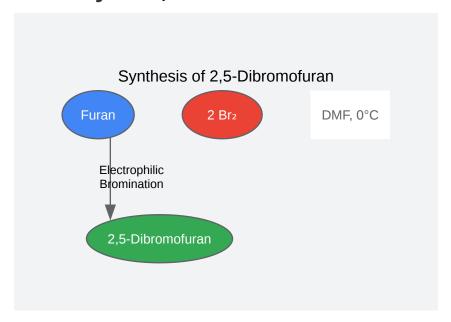


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Caption: A flowchart illustrating the procurement and quality control process for **2,5- Dibromofuran**.

Synthetic Pathway of 2,5-Dibromofuran



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Caption: The direct bromination of furan to yield **2,5-Dibromofuran**.

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